

Quantitative Analysis of Genotoxic Impurities in Sofosbuvir: Application Notes and Protocols

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Compound of Interest

Compound Name: Sofosbuvir impurity N

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This document provides detailed application notes and protocols for the quantitative analysis of known and potential genotoxic impurities (GTIs) in Sofosbuvir. The methodologies outlined are based on current analytical practices and are intended to support the development and quality control of this critical antiviral drug.

Introduction to Genotoxic Impurities in Sofosbuvir

Sofosbuvir is a cornerstone in the treatment of Hepatitis C, functioning as a prodrug that, once metabolized, inhibits the HCV NS5B RNA-dependent RNA polymerase, thereby terminating viral replication.[1] During the synthesis and storage of the active pharmaceutical ingredient (API), or through degradation, various impurities can arise.[2] Some of these, classified as genotoxic impurities, have the potential to damage DNA and are therefore of significant concern, necessitating their control at trace levels.[3]

Forced degradation studies under stress conditions such as acid and base hydrolysis, and oxidation have been instrumental in identifying potential degradation products of Sofosbuvir.[4] Furthermore, in silico toxicity prediction software can be employed to assess the genotoxic potential of identified impurities.[3][5]

Identified Potential Genotoxic Impurities

Based on forced degradation studies and known synthetic pathways, several potential genotoxic impurities in Sofosbuvir have been identified. While not all have been definitively classified as genotoxic, their potential for DNA interaction warrants careful monitoring.

Impurity Name/Identifier	Molecular Formula	Molecular Weight (g/mol)	Origin	Potential Genotoxic Moiety
Acid Degradation Product (DP I)	C16H18FN2O8P	416.30	Degradation	Phosphate ester
Base Degradation Product A	C16H25FN3O9P	453.13	Degradation	Phosphoramidate
Base Degradation Product B	C13H19FN3O9P	411.08	Degradation	Phosphoramidate
Oxidative Degradation Product	C22H27FN3O9P	527.15	Degradation	Oxidized functional groups
Sofosbuvir Impurity 11	C10H13FN2O5	260.22	Synthesis	Unspecified
Sofosbuvir Impurity 74	C13H19FN3O9P	411.28	Synthesis/Metabolism	Phosphoramidate
Sofosbuvir Impurity 93	C16H18FN2O8P	416.30	Synthesis	Phosphate ester

Analytical Methodologies

The primary analytical technique for the quantification of genotoxic impurities in Sofosbuvir is Liquid Chromatography-Mass Spectrometry (LC-MS), particularly with a tandem mass spectrometer (MS/MS), due to its high sensitivity and selectivity required for trace-level

analysis.[6] High-Performance Liquid Chromatography (HPLC) with UV detection can also be employed, especially for impurities with strong UV chromophores.[7]

LC-MS/MS Method for Quantitative Analysis

This protocol outlines a general, validated method for the simultaneous quantification of multiple potential genotoxic impurities in Sofosbuvir.

3.1.1. Experimental Protocol

Sample Preparation:

- Accurately weigh 100 mg of the Sofosbuvir drug substance into a 10 mL volumetric flask.
- Dissolve and dilute to volume with a suitable solvent (e.g., 50:50 acetonitrile:water). This solution has a concentration of 10 mg/mL.
- Prepare a series of calibration standards by spiking known concentrations of the genotoxic impurity reference standards into a solution of the Sofosbuvir API.

Chromatographic Conditions:

- Instrument: UPLC-MS/MS system
- Column: Zorbax SB C18, 4.6 x 50 mm, 5 µm[6]
- Mobile Phase A: 0.1% Formic acid in water[4]
- Mobile Phase B: Acetonitrile[4]
- Flow Rate: 0.5 mL/min
- Injection Volume: 10 µL
- Column Temperature: 40 °C
- Gradient Program:
 - 0-1 min: 10% B

- 1-5 min: 10-90% B
- 5-6 min: 90% B
- 6-6.1 min: 90-10% B
- 6.1-8 min: 10% B

Mass Spectrometric Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Positive[8]
- Detection Mode: Multiple Reaction Monitoring (MRM)
- Source Temperature: 325 °C[9]
- MRM Transitions: To be optimized for each specific impurity. For Sofosbuvir, a transition of m/z 530 $\rightarrow$ 242.3 can be used.[6]

3.1.2. Method Validation Parameters

The analytical method should be validated according to ICH guidelines, with typical acceptance criteria presented below.

Parameter	Typical Acceptance Criteria	Example Data
Specificity	No interference at the retention time of the impurities.	Peak purity analysis confirms no co-eluting peaks.
Limit of Detection (LOD)	Signal-to-noise ratio of $\geq 3:1$	0.01% (0.04 μg) for a related impurity[7]
Limit of Quantification (LOQ)	Signal-to-noise ratio of $\geq 10:1$	0.50% (0.125 μg) for a related impurity[7]
Linearity (r^2)	≥ 0.99	$r^2 \geq 0.9985$ over a range of 4-8000 ng/mL[9]
Accuracy (% Recovery)	80-120%	99.62% to 99.73% for different concentrations[10]
Precision (% RSD)	$\leq 15\%$	Intra- and inter-day precision RSD $\leq 3.8\%$ [6]
Robustness	Insensitive to small, deliberate changes in method parameters.	% RSD < 2 for variations in flow rate and mobile phase composition.

Visualizations

Experimental Workflow

Caption: Workflow for the quantitative analysis of genotoxic impurities.

Sofosbuvir Metabolic Activation and Degradation Pathways

Caption: Sofosbuvir metabolic activation and potential degradation pathways.

Conclusion

The control of genotoxic impurities in Sofosbuvir is a critical aspect of ensuring its safety and quality. The analytical methodologies and protocols described in this document provide a

framework for the reliable quantification of these impurities at trace levels. Adherence to rigorous method validation in accordance with ICH guidelines is essential for regulatory compliance and patient safety. Continuous monitoring and characterization of new impurities that may arise from changes in synthetic routes or storage conditions are also crucial.

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